A Comprehensive Technical Guide to Isopropyl Alcohol Safety in the Laboratory

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Compound of Interest

Compound Name:	*Isopropyl alcohol*
CAS No.:	*8003-15-4*
Cat. No.:	*B3434983*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety precautions for handling **isopropyl alcohol** (IPA) in a laboratory environment. Adherence to these guidelines is critical for ensuring a safe working environment and preventing accidents.

Understanding the Hazards

Isopropyl alcohol is a highly flammable liquid and vapor that can cause serious eye irritation and may lead to drowsiness or dizziness.[1][2][3] It is crucial to be aware of its physical and chemical properties to handle it safely.

Physical and Chemical Properties

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Property	Value
Synonyms	Isopropanol, 2-propanol, sec-propyl alcohol
Chemical Formula	$(CH_3)_2CHOH$
Molecular Weight	60.11 g/mol
Appearance	Clear, colorless liquid
Odor	Slight alcohol odor
Boiling Point	82.3°C (180.1°F)
Melting Point	-88°C (-126.4°F)
Flash Point	12°C (53.6°F) (Closed Cup)
Autoignition Temperature	399°C (750°F)
Vapor Density (air=1)	2.1
Solubility in Water	Complete

Source:[4]

Flammability

Limit	Value (volume % in air)
Lower Flame Limit (LFL)	2.0%
Upper Flame Limit (UFL)	12.0%

Source:[4]

Exposure Limits and Health Effects

Exposure to **isopropyl alcohol** can occur through inhalation, skin contact, eye contact, or ingestion.[5] Understanding the permissible exposure limits is fundamental to preventing adverse health effects.

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Occupational Exposure Limits

Organization	TWA	STEL
ACGIH	200 ppm	400 ppm
NIOSH	400 ppm (980 mg/m³)	500 ppm (1225 mg/m³)
OSHA (Final PEL)	400 ppm (980 mg/m³)	-

TWA (Time-Weighted Average), STEL (Short-Term Exposure Limit) Source:[4][6]

Health Effects of Exposure

- Inhalation: High concentrations of vapor can irritate the respiratory tract and cause central nervous system depression, with symptoms like headaches, dizziness, drowsiness, and in severe cases, unconsciousness or coma.[7][8]
- Eye Contact: Can cause serious irritation, characterized by a burning sensation, redness, tearing, and potential corneal injury.[7][8]
- Skin Contact: Prolonged contact can lead to dryness and irritation due to its defatting properties.[8]
- Ingestion: May result in gastrointestinal irritation, nausea, vomiting, diarrhea, and central nervous system depression.[7]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure to **isopropyl alcohol**.

Recommended PPE

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Body Part	Protection	Specification
Eyes/Face	Safety Goggles/Face Shield	Wear chemical splash goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] A face shield should be worn when there is a possibility of splashing.[1]
Skin/Body	Chemical-resistant Lab Coat, Gloves	Wear a flame-resistant lab coat, long pants, and closed-toe shoes.[1] Nitrile or neoprene gloves are recommended for hand protection.[5][8]
Respiratory	NIOSH-approved Respirator	Use in areas with inadequate ventilation or for high concentrations.[5] A supplied-air respirator or self-contained breathing apparatus (SCBA) may be necessary for high or unknown exposure levels.[5]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to prevent ignition and exposure.

Handling Protocol

- Work Area Preparation:
  - Ensure the work area is well-ventilated.[5][8] A certified laboratory chemical fume hood is recommended.[1]

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- Confirm that an eyewash station and safety shower are readily accessible and within a 10-second travel distance.[5][7][8]
- Remove all potential ignition sources, such as open flames, sparks, and hot surfaces.[8][9]

- Transferring **Isopropyl Alcohol**:
  - Use non-sparking tools.[6][9]
  - Ground and bond containers during transfer to prevent static discharge.[7][8][9]
- During Use:
  - Avoid breathing vapors.[6]
  - Prevent contact with eyes, skin, and clothing.[7]
  - Keep containers tightly closed when not in use.[5][7]
- Post-Handling:
  - Wash hands thoroughly after handling.[6][7]
  - Remove and wash contaminated clothing before reuse.[7]

Storage Protocol

- Container Requirements:
  - Store in tightly sealed, properly labeled containers.[1][5][8]
- Storage Location:
  - Store in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[5][8]
  - It is recommended to store flammable liquids in a dedicated flammables safety cabinet.[5][9]
- Incompatible Materials:

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- Segregate from incompatible materials such as strong oxidizers, acids, and certain reactive metals.[4][8]

Emergency Procedures

In the event of a spill, fire, or exposure, prompt and appropriate action is crucial.

Spill Response Protocol

- Immediate Actions:
  - Evacuate personnel from the immediate area.
  - Shut off all ignition sources.[6]
- Containment and Cleanup:
  - For small spills (<1 gallon), trained personnel wearing appropriate PPE can clean the spill.[9]
  - Contain the spill using an inert absorbent material like vermiculite, sand, or activated charcoal.[8][9]
  - Collect the absorbed material and contaminated items into a labeled, leak-proof container for hazardous waste disposal.[9]
- Large Spills:
  - For large spills (>1 gallon), evacuate the area and contact the facility's emergency response team.[9]

First Aid Measures

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Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air immediately.[5][6] If breathing is difficult or stops, provide artificial respiration or oxygen. Seek medical attention if symptoms persist.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[6][7] Remove contact lenses if present and easy to do.[6] Seek medical attention.
Skin Contact	Remove contaminated clothing.[5] Rinse the affected area thoroughly with soap and water.[5] Seek medical attention if irritation develops or persists.
Ingestion	Do NOT induce vomiting.[5] If the person is conscious, give 1-2 glasses of water to dilute the substance.[5] Call a poison control center or seek immediate medical attention.[5]

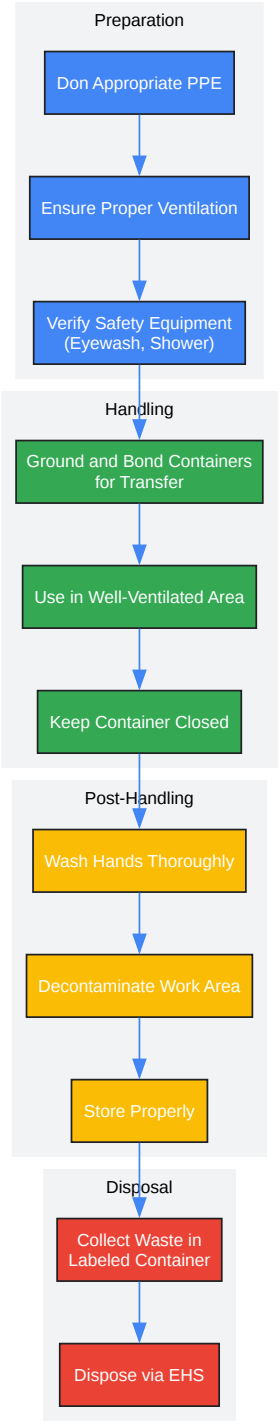
Firefighting Measures

- Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO2), or dry chemical extinguishers.[4][8] Do NOT use a straight stream of water, as it may spread the fire.[7]
- Protective Gear: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]
- Hazards: **Isopropyl alcohol** is a flammable liquid, and its vapors can travel to an ignition source and flash back.[7] Containers may explode when heated.[7]

Visualized Workflows and Relationships

Isopropyl Alcohol Handling Workflow

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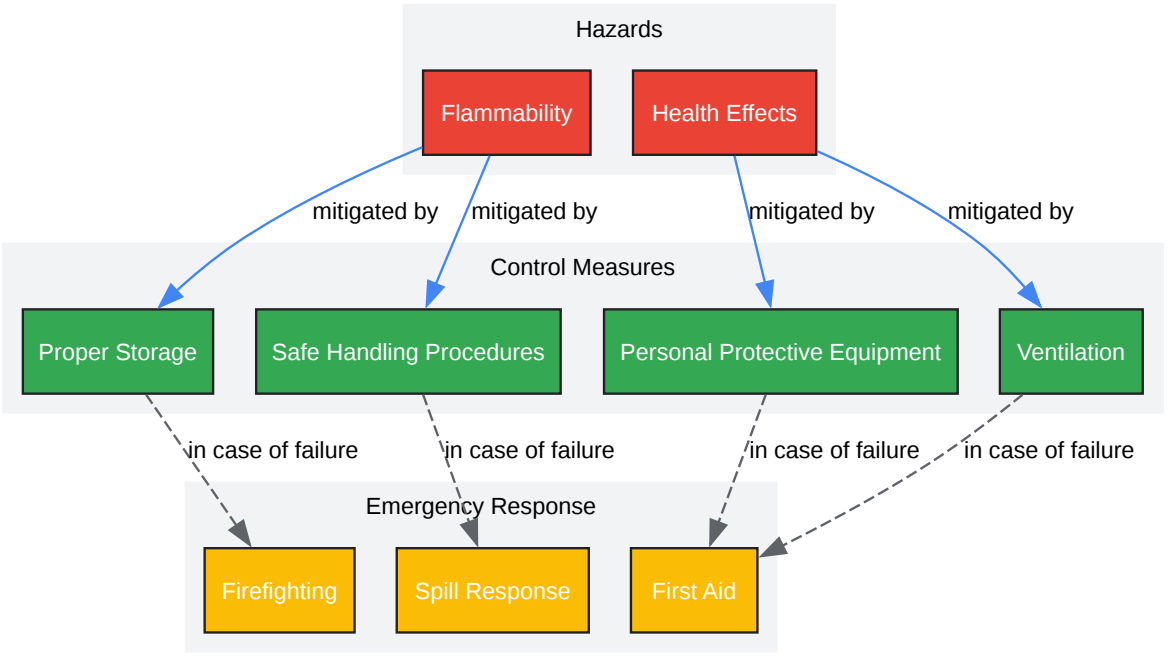


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Caption: A workflow for the safe handling of **isopropyl alcohol**.

Hazard Control Relationship Diagram

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Caption: Relationship between hazards and control measures.

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